

# Application Notes and Protocols for PI4KIIIbeta-IN-10 Treatment of Neuronal Cultures

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## Compound of Interest

Compound Name: PI4KIIIbeta-IN-10

Cat. No.: B1139376

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## Introduction

Phosphatidylinositol 4-kinase III beta (PI4KIII $\beta$ ) is a critical enzyme in the phosphoinositide signaling pathway, primarily responsible for the synthesis of phosphatidylinositol 4-phosphate (PI4P) at the Golgi apparatus. This PI4P pool is a key precursor for phosphatidylinositol 4,5-bisphosphate (PIP2), a versatile signaling phospholipid that regulates numerous cellular processes in neurons, including ion channel function, vesicular trafficking, and cytoskeletal dynamics. **PI4KIIIbeta-IN-10** is a potent and selective inhibitor of PI4KIII $\beta$ , making it a valuable tool for investigating the role of this kinase and its downstream signaling pathways in neuroscience research. These application notes provide detailed protocols for the use of **PI4KIIIbeta-IN-10** in neuronal cultures to study its effects on neuronal viability, protein expression, and signaling pathways.

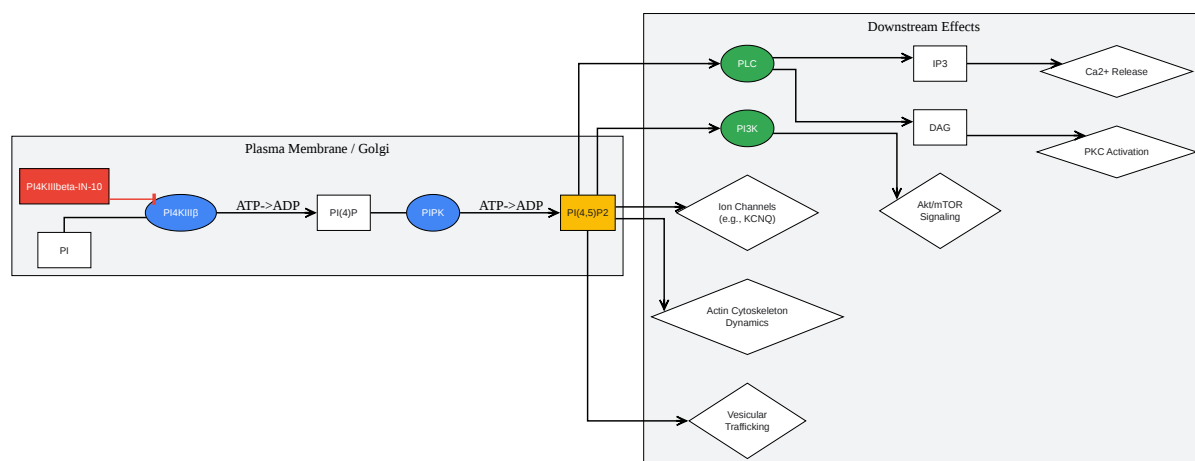
## Data Presentation

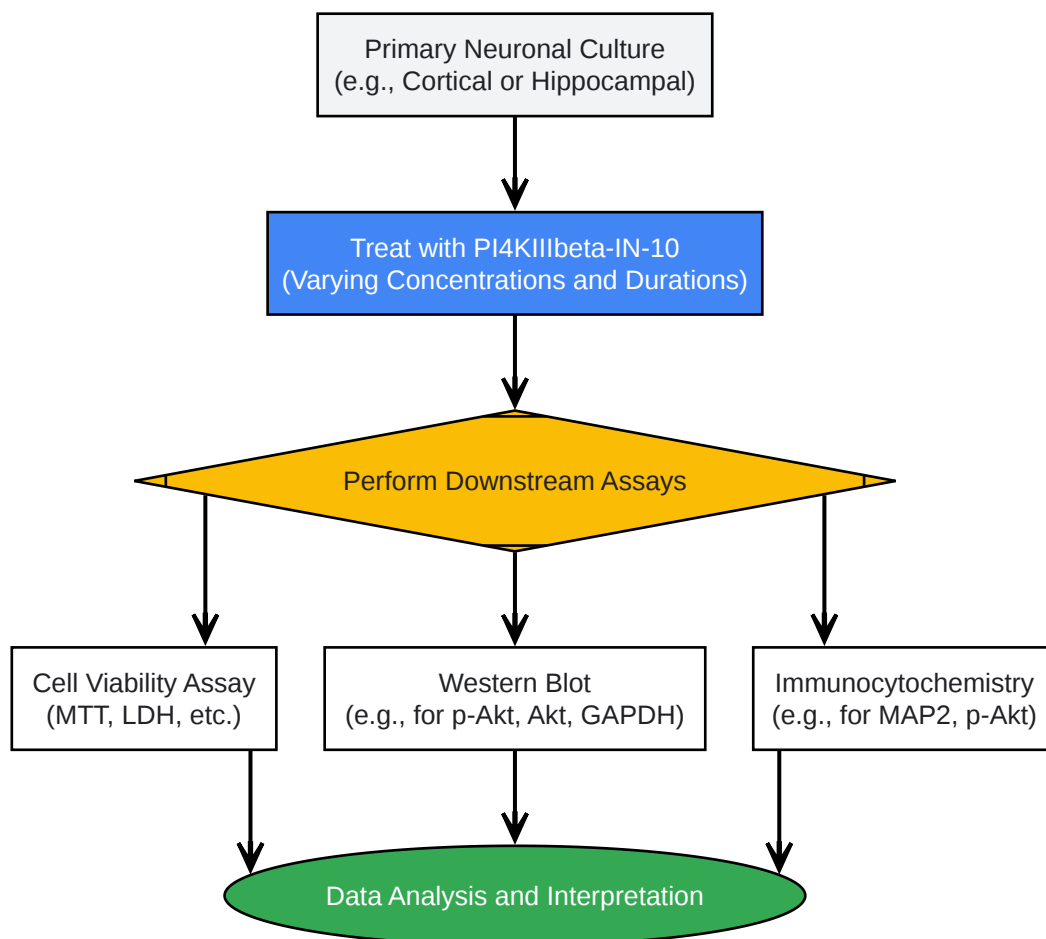
### PI4KIIIbeta-IN-10 Inhibitor Profile

Property	Value	Reference
Target	Phosphatidylinositol 4-kinase III beta (PI4KIIIβ)	[1]
IC50	3.6 nM	[1]
Selectivity	>200-fold selective for PI4KIIIβ over class I and class III PI3Ks. Weak inhibition of PI3KC2γ (~1 μM), PI3Kα (~10 μM), and PI4KIIIα (~3 μM). <20% inhibition at concentrations up to 20 μM for PI4K2α, PI4K2β, and PI3Kβ.	[1]
Molecular Weight	475.58 g/mol	N/A
Solubility	Soluble in DMSO	N/A

## Signaling Pathways and Experimental Workflows

### PI4KIIIβ Signaling Pathway in Neurons





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## References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
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